

# A Comparative Guide to PRMT4 Inhibitors: Prmt4-IN-2 versus TP-064

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## Compound of Interest

Compound Name: Prmt4-IN-2

Cat. No.: B12382182

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For researchers, scientists, and drug development professionals, the selection of a suitable chemical probe is critical for dissecting the biological functions of protein arginine methyltransferase 4 (PRMT4), also known as Coactivator-Associated Arginine Methyltransferase 1 (CARM1). This guide provides a head-to-head comparison of two commercially available PRMT4 inhibitors, **Prmt4-IN-2** and TP-064, presenting key experimental data to inform the selection process for specific research applications.

While both compounds demonstrate inhibitory activity against PRMT4, they exhibit distinct selectivity profiles. TP-064 is characterized as a potent and highly selective inhibitor of PRMT4. In contrast, **Prmt4-IN-2** acts as a pan-inhibitor of Type I PRMTs, displaying activity against multiple PRMT family members, including PRMT4.

## Performance Data at a Glance

The following tables summarize the reported biochemical potency and cellular activity of **Prmt4-IN-2** and TP-064, offering a clear comparison of their inhibitory profiles.

Table 1: Biochemical Inhibitory Activity (IC50)

Target	Prmt4-IN-2 (nM)	TP-064 (nM)	Selectivity Profile
PRMT4	92[1]	<10[2][3]	TP-064: Highly selective for PRMT4. [3]
PRMT1	460[1]	>10,000[3]	Prmt4-IN-2: Pan-Type I PRMT inhibitor.[1]
PRMT3	1386[1]	>10,000[3]	
PRMT6	436[1]	1300[3]	
PRMT8	823[1]	8100[3]	
PRMT5	-	>10,000[3]	
Other Methyltransferases	-	>10,000 against 24 other methyltransferases[3]	

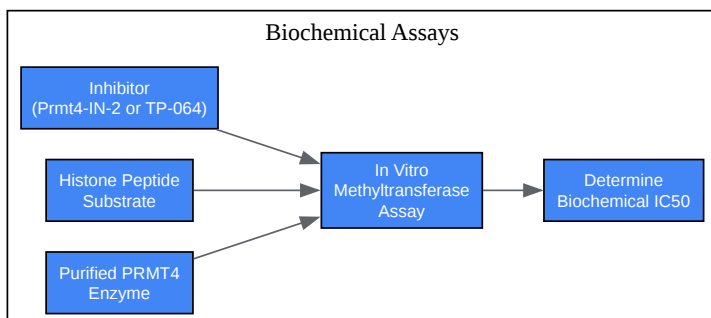
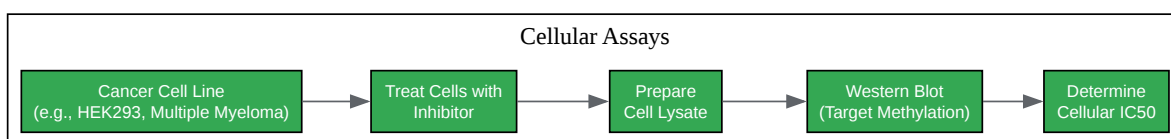
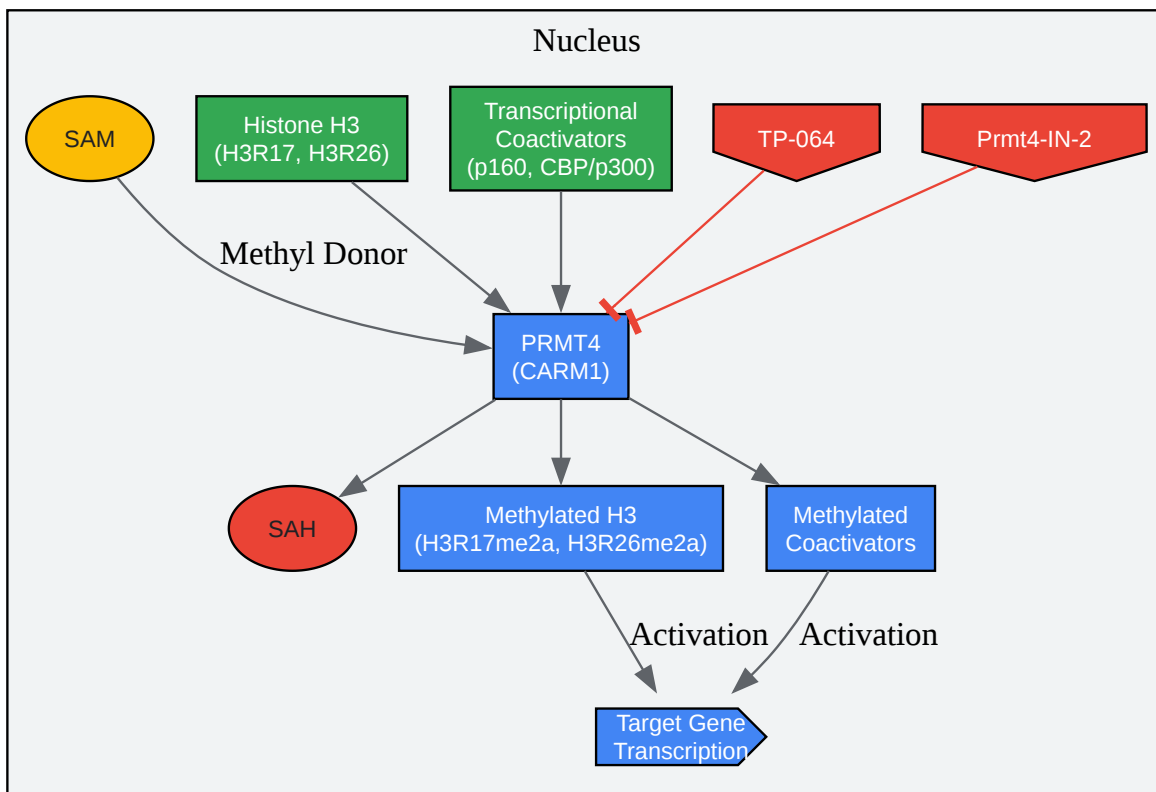
Note: A lower IC50 value indicates higher potency.

Table 2: Cellular Inhibitory Activity (IC50)

Cellular Substrate	Prmt4-IN-2	TP-064 (nM)
BAF155 Dimethylation	Not Available	340[3]
MED12 Dimethylation	Not Available	43[3]

## Signaling Pathway and Experimental Workflow

To understand the context in which these inhibitors are used, the following diagrams illustrate the PRMT4 signaling pathway and a typical experimental workflow for inhibitor characterization.



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## References

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